

Essential Safety and Handling Guidelines for Hecameg

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hecameg

Cat. No.: B058553

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling **Hecameg**, a non-ionic detergent commonly used in the solubilization of membrane-bound proteins.^[1] Adherence to these guidelines is crucial for maintaining a safe laboratory environment and ensuring the integrity of your experimental results.

Core Safety and Handling Procedures

Hecameg is classified as a non-hazardous substance, and as such, a formal safety data sheet (SDS) is not required under Regulation (EC) No. 1907/2006 (REACH).^[2] The recommended handling protocol is "Standard Handling," which entails good laboratory practices.^{[3][4][5]}

Personal Protective Equipment (PPE):

- **Eye Protection:** Wear safety glasses or goggles to protect against accidental splashes.
- **Hand Protection:** Use standard laboratory gloves (e.g., nitrile or latex) to prevent skin contact.
- **Body Protection:** A standard lab coat should be worn to protect clothing.

Handling and Storage:

- **Storage Temperature:** Store **Hecameg** at +15°C to +30°C.^{[3][5]}

- **Reconstituted Solutions:** After reconstitution, store the solution in a refrigerator at 4°C. Stock solutions are reported to be stable for up to 3 months at this temperature.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- **General Handling:** Avoid creating dust if handling in solid form. For solutions, minimize aerosolization.

Disposal Plan:

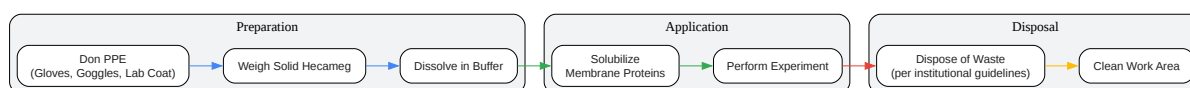
As a non-hazardous substance, **Hecameg** can typically be disposed of according to standard laboratory procedures for non-hazardous chemical waste. Consult your institution's specific waste disposal guidelines.

Physical and Chemical Properties

Property	Value
CAS Number	115457-83-5
Synonyms	Methyl-6-O-(N-heptylcarbamoyl)- α -D-glucopyranoside
Chemical Formula	C ₁₅ H ₂₉ NO ₇
Purity	≥95% by HPLC [3] [5]
Critical Micelle Concentration (CMC)	19.5 mM [3] [4]
Quality Level	MQ100 [3] [5]

Experimental Workflow for Handling Hecameg

The following diagram outlines the standard operational workflow for using **Hecameg** in a laboratory setting, from initial preparation to final disposal.



[Click to download full resolution via product page](#)

Caption: Standard workflow for handling the non-hazardous chemical **Hecameg**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. HECAMEG - CAS 115457-83-5 - Calbiochem Non-ionic detergent useful for solubilization of membrane-bound proteins in their native state. Easily removed by dialysis. 115457-83-5 [sigmaaldrich.com]
- 2. merckmillipore.com [merckmillipore.com]
- 3. merckmillipore.com [merckmillipore.com]
- 4. merckmillipore.com [merckmillipore.com]
- 5. merckmillipore.com [merckmillipore.com]
- To cite this document: BenchChem. [Essential Safety and Handling Guidelines for Hecameg]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b058553#personal-protective-equipment-for-handling-hecameg]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com